

# Essential Safety and Logistical Information for Handling Noctran

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of laboratory chemicals is paramount. This document provides essential, immediate safety and logistical information for **Noctran**, a medication containing Acepromazine and Clorazepate. The following procedural guidance is based on information from safety data sheets (SDSs) for its active pharmaceutical ingredients.

# Hazard Identification and Personal Protective Equipment (PPE)

The active ingredients of **Noctran**, Acepromazine and Clorazepate, are potent pharmaceutical compounds that require careful handling to avoid exposure.

Hazard Summary:



Hazard Statement[1][2][3][4]	Description
Toxic/Harmful	Harmful or toxic if swallowed, in contact with skin, or inhaled.[1][2][3][4]
Skin and Eye Irritant	Causes skin irritation and serious eye irritation.  May cause an allergic skin reaction.[1][3]
Respiratory Irritant	May cause respiratory irritation.[1]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child.[3][4]
Central Nervous System	May cause drowsiness or dizziness.[3]

### Recommended Personal Protective Equipment (PPE):

PPE Category	Specific Recommendations
Hand Protection	Wear protective gloves.[1][2][3]
Eye/Face Protection	Wear safety glasses with side-shields or goggles.[1]
Skin and Body Protection	Wear protective clothing to prevent skin exposure.[1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[5]

## **Standard Operating Procedure for Handling Noctran**

Adherence to a strict operational workflow is crucial to minimize risk. The following diagram outlines the standard procedure for handling **Noctran** in a laboratory setting.



Preparation
Proceed to handling

After handling

Decontamination

If applicable

Storage

Figure 1: Workflow for Handling Noctran



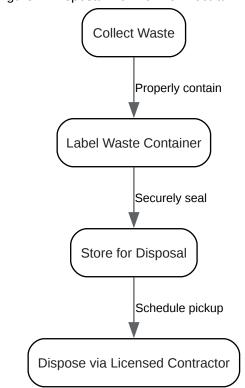


Figure 2: Disposal Workflow for Noctran Waste

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